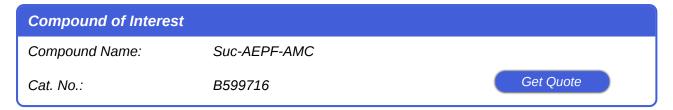


Technical Support Center: Managing Compound Autofluorescence in High-Throughput Screening

Author: BenchChem Technical Support Team. Date: December 2025

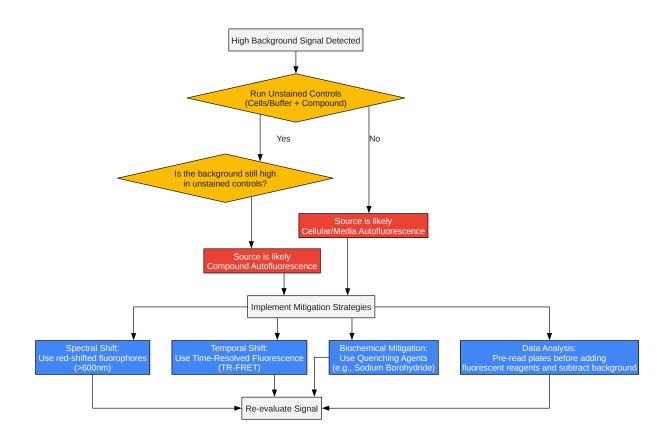


This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address challenges related to compound autofluorescence in High-Throughput Screening (HTS).

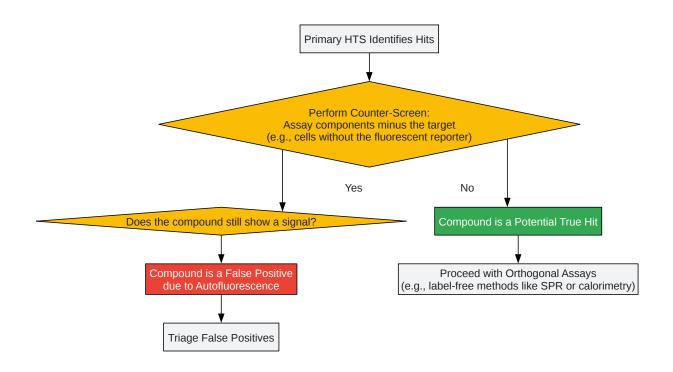
Troubleshooting Guides Issue 1: High background fluorescence is obscuring the signal.

This is a classic sign of autofluorescence. The following workflow can help diagnose and mitigate the issue.









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